Application Notes and Protocols for Oxime Ligation Using Fmoc-aminooxy-PEG12-acid

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Compound of Interest

Compound Name:	*Fmoc-aminooxy-PEG12-acid*
Cat. No.:	*B607490*

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Introduction

Oxime ligation is a robust and highly chemoselective bioconjugation technique used to form a stable oxime bond from the reaction of an aminooxy group with an aldehyde or ketone.[1] This method is particularly valuable in chemical biology, drug delivery, and diagnostics due to its biocompatible reaction conditions and the stability of the resulting conjugate.[2] The use of a heterobifunctional linker like **Fmoc-aminooxy-PEG12-acid** provides a versatile platform for conjugating different molecules. The fluorenylmethyloxycarbonyl (Fmoc) protecting group allows for controlled, staged reactions, while the polyethylene glycol (PEG) spacer enhances solubility and reduces steric hindrance.[3][4]

These application notes provide detailed protocols for the use of **Fmoc-aminooxy-PEG12-acid** in oxime ligation, including Fmoc-deprotection and subsequent conjugation.

Key Features of Oxime Ligation:

- High Chemoselectivity: The reaction is specific to aminooxy and carbonyl groups, minimizing side reactions with other functional groups typically found in biomolecules.[1][5]

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- Stable Bond Formation: The resulting oxime bond is significantly more stable towards hydrolysis compared to imine bonds.[5]
- Biocompatible Conditions: The ligation can be performed in aqueous buffers, often at or near physiological pH.[2][5]
- Catalyst-Enhanced: Reaction rates can be significantly increased by nucleophilic catalysts such as aniline and its derivatives (e.g., p-phenylenediamine).[6][7]

Data Presentation

Table 1: General Reaction Parameters for Aqueous Oxime Ligation

Parameter	Typical Range	Notes
pH	4.0 - 7.0	Optimal pH is often slightly acidic (around 4.5), but can be performed at neutral pH with a catalyst.[1][2]
Temperature	Room Temperature to 37°C	Higher temperatures can increase the reaction rate.
Aminooxy:Carbonyl Stoichiometry	1.5:1 to 10:1	A molar excess of the aminooxy component is typically used to drive the reaction to completion.
Catalyst (Aniline) Concentration	10 - 100 mM	Aniline or its derivatives significantly accelerate the reaction, especially at neutral pH.[8]
Reaction Time	2 - 24 hours	Dependent on substrate reactivity, concentrations, and catalyst presence.
Typical Yield	>70%	Highly variable depending on the specific reactants and conditions.

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Table 2: Comparison of Reaction Conditions for Accelerated Ligation

Parameter	Standard Aqueous Ligation	Rapid One-Pot Ligation in DMF
Solvent	Aqueous Buffer (e.g., PBS)	Anhydrous DMF
Temperature	Room Temperature - 37°C	75°C
Catalyst	Aniline or p-phenylenediamine	Aniline or p-phenylenediamine
Catalyst Stoichiometry	10-100 mM final concentration	2 equivalents
Reactant Stoichiometry	1.5-10 equivalents aminooxy	100 equivalents carbonyl compound
Reaction Time	Several hours	~5 minutes
Reference		[9]

Experimental Protocols

Protocol 1: Fmoc-Deprotection of **Fmoc-aminooxy-PEG12-acid** in Solution

This protocol describes the removal of the Fmoc protecting group from **Fmoc-aminooxy-PEG12-acid** in a solution phase.

Materials:

- **Fmoc-aminooxy-PEG12-acid**
- Piperidine
- N,N-Dimethylformamide (DMF)
- Diethyl ether (cold)
- Trifluoroacetic acid (TFA) (optional, for quenching)

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Procedure:

- Dissolve the **Fmoc-aminooxy-PEG12-acid** in DMF.
- Add piperidine to a final concentration of 20-30% (v/v).
- Stir the reaction mixture at room temperature. Monitor the deprotection by TLC or LC-MS. The reaction is typically complete within 30 minutes.
- Once the deprotection is complete, the piperidine and the dibenzofulvene-piperidine adduct can be removed. A common method is to precipitate the product by adding the reaction mixture to cold diethyl ether.
- Centrifuge the mixture to pellet the deprotected aminooxy-PEG12-acid.
- Wash the pellet with cold diethyl ether to remove residual piperidine and byproducts.
- Dry the product under vacuum. The resulting aminooxy-PEG12-acid is ready for use in oxime ligation.

Protocol 2: General Aqueous Oxime Ligation

This protocol is suitable for conjugating a deprotected aminooxy-PEG linker to a water-soluble molecule containing an aldehyde or ketone.

Materials:

- Deprotected aminooxy-PEG12-acid
- Aldehyde or ketone-functionalized molecule
- Reaction Buffer (e.g., 100 mM phosphate buffer or PBS, pH 6.0-7.0)
- Aniline (catalyst) stock solution (e.g., 1 M in DMSO or DMF)
- Acetone (for quenching)

Procedure:

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- Preparation of Reactants:
  - Dissolve the aldehyde or ketone-functionalized molecule in the reaction buffer to a desired concentration (e.g., 1-10 mM).
  - Dissolve the deprotected aminooxy-PEG12-acid in the same buffer to a concentration that will provide the desired molar excess (typically 1.5 to 10-fold).
- Ligation Reaction:
  - In a reaction vessel, combine the solution of the aldehyde/ketone-functionalized molecule with the solution of the aminooxy-PEG12-acid.
  - Add the aniline catalyst stock solution to a final concentration of 10-100 mM.
  - Incubate the reaction mixture at room temperature or 37°C for 2-24 hours.
- Reaction Monitoring:
  - Monitor the progress of the reaction using a suitable analytical technique such as RP-HPLC, LC-MS, or SDS-PAGE (for protein conjugations).
- Quenching and Purification:
  - Once the reaction has reached the desired level of completion, any unreacted aminooxy groups can be quenched by adding an excess of acetone.
  - Purify the conjugate using an appropriate chromatographic method, such as size-exclusion chromatography (SEC) or reverse-phase HPLC.

Protocol 3: Rapid One-Pot Fmoc-Deprotection and Oxime Ligation

This protocol is adapted from an accelerated method for peptide labeling and is suitable for time-sensitive applications.[9]

Materials:

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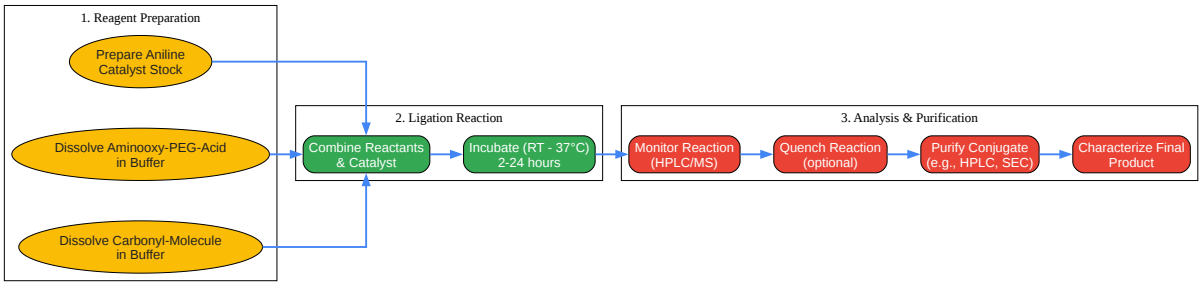
- Fmoc-aminooxy-PEGylated substrate
- Aldehyde or ketone-containing molecule
- Anhydrous N,N-Dimethylformamide (DMF)
- Piperidine
- Trifluoroacetic acid (TFA)
- Aniline or p-phenylenediamine (pPDA)

Procedure:

- Dissolve the Fmoc-aminooxy-PEGylated substrate in anhydrous DMF (e.g., to a 20 mM concentration).
- Pre-heat the solution to 75°C.
- Add piperidine to a final concentration of 30% (v/v) and maintain the temperature at 75°C for 1 minute to remove the Fmoc group.
- Quench the deprotection reaction by adding TFA to approximately 30% (v/v).
- Add the catalyst (2 equivalents of aniline or pPDA) and the aldehyde/ketone-containing molecule (e.g., 100 equivalents).
- Mix the reaction at 75°C for 5 minutes.
- Quench the ligation reaction by adding an excess of acetone.
- Purify the final conjugate by RP-HPLC.

Visualizations

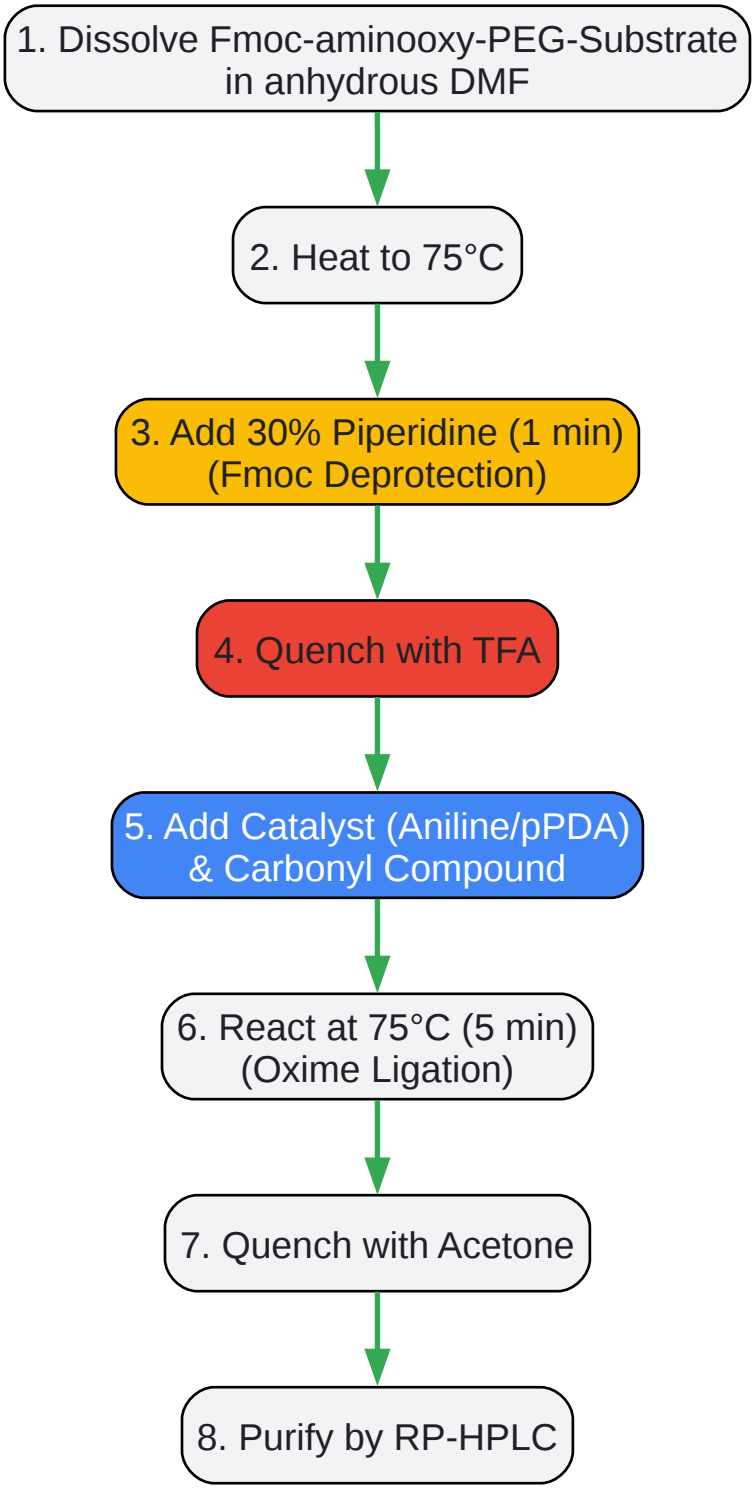
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Caption: General workflow for aqueous oxime ligation.

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Caption: Rapid one-pot Fmoc-deprotection and oxime ligation workflow.

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